

# Application Note: Preparation of Stable Antazoline Phosphate Stock Solutions

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## Compound of Interest

Compound Name: *Antazoline Phosphate*

Cat. No.: *B1667544*

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## Abstract

This document provides a detailed protocol for the preparation of stable **antazoline phosphate** stock solutions for research and development applications. It includes key physicochemical properties, solubility data, stability information, and step-by-step instructions for preparation and storage to ensure solution integrity and experimental reproducibility.

## Physicochemical Properties

**Antazoline phosphate** is the phosphate salt of antazoline, a first-generation antihistamine that acts as a histamine H1 receptor antagonist.<sup>[1][2][3]</sup> It is a white to off-white crystalline powder.<sup>[4][5]</sup>

Property	Value	Reference
Molecular Formula	$C_{17}H_{19}N_3 \cdot H_3O_4P$	
Molecular Weight	363.35 g/mol	
Appearance	White to off-white crystalline powder	
pKa	10.0	
Melting Point	194-198 °C	

## Solubility Data

The solubility of **antazoline phosphate** was determined in several common laboratory solvents. It is highly soluble in water, moderately soluble in DMSO, and insoluble in ethanol. For DMSO, it is critical to use a fresh, anhydrous grade, as the presence of moisture can reduce solubility.

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
Water	73 mg/mL	~200.9 mM	A 2% aqueous solution has a pH of approximately 4.5.
DMSO	18 mg/mL	~49.53 mM	Use fresh, anhydrous DMSO.
Ethanol	Insoluble	N/A	
Methanol	Soluble	N/A	

## Experimental Protocol: Stock Solution Preparation

This protocol outlines the procedure for preparing a 10 mM **antazoline phosphate** stock solution in sterile water.

Materials:

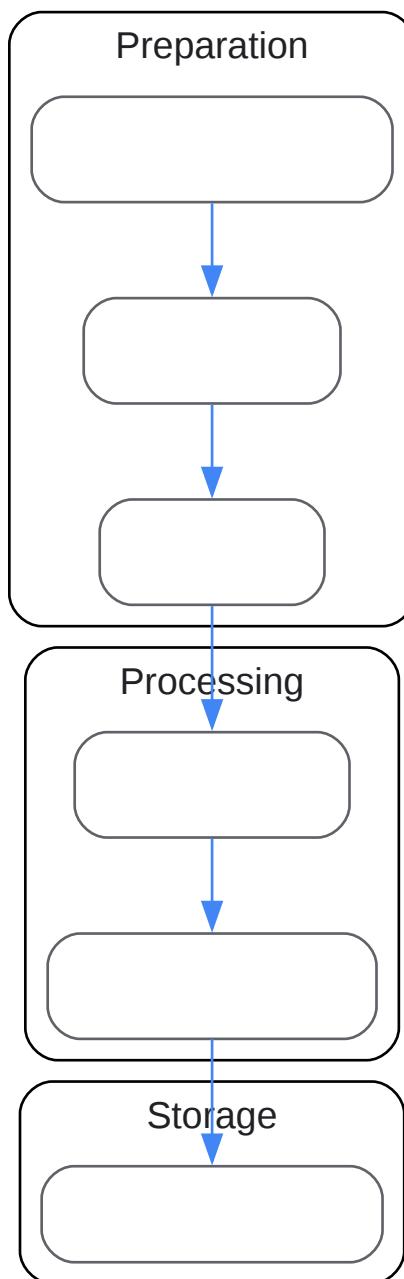
- **Antazoline Phosphate** powder
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile filter (0.22  $\mu$ m) and syringe
- Sterile microcentrifuge tubes for aliquoting

Procedure:

- Pre-Weighing Preparation: Bring the **antazoline phosphate** powder container to room temperature before opening to prevent condensation.
- Weighing: Tare a sterile conical tube on a calibrated analytical balance. Carefully weigh the desired amount of **antazoline phosphate** powder.
  - Calculation Example: For 10 mL of a 10 mM stock solution:
    - Mass (mg) =  $10 \text{ mmol/L} * 0.010 \text{ L} * 363.35 \text{ g/mol} * 1000 \text{ mg/g} = 36.335 \text{ mg}$
- Dissolution: Add the appropriate volume of sterile water to the conical tube containing the powder.
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath ( $\leq 37^\circ\text{C}$ ) may be used to aid dissolution if necessary.
- Sterilization (Optional): For cell culture or other sterile applications, filter the stock solution through a 0.22  $\mu$ m sterile syringe filter into a new sterile tube.
- Aliquoting: Dispense the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can

degrade the compound.

- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots as recommended in the stability section below.



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Caption: Workflow for preparing a sterile **antazoline phosphate** stock solution.

## Stability and Storage Recommendations

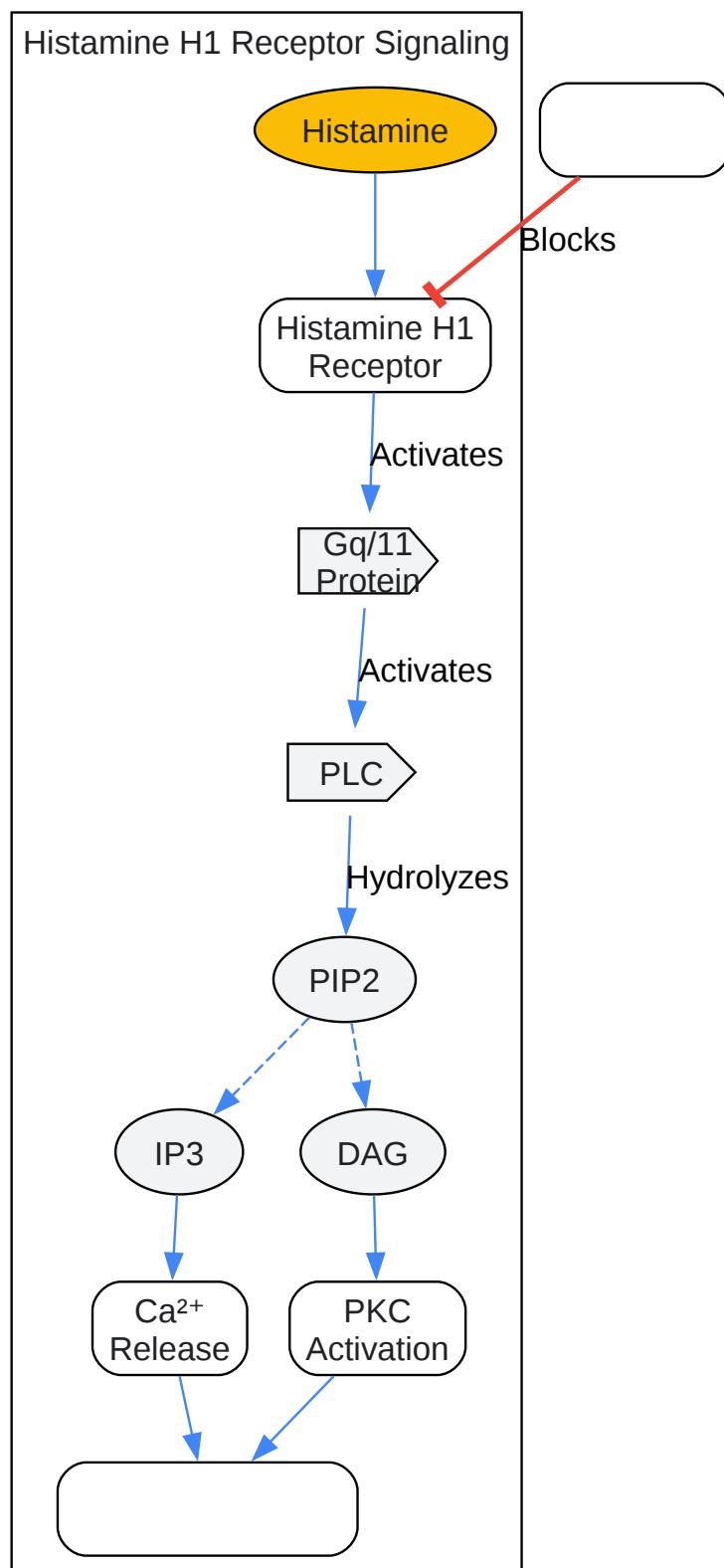
The stability of **antazoline phosphate** is highly dependent on pH and storage conditions. Degradation, primarily through hydrolysis of the imidazoline ring, is minimized at a slightly acidic pH.

- pH Stability: The compound is most stable in aqueous solutions at pH 5.0. Degradation rates increase significantly at neutral to alkaline pH (e.g., pH 7.4) and in highly acidic conditions (pH < 3.0). The primary degradation product at semi-alkaline pH is N-(2-aminoethyl)-2-(N-benzylanilino)acetamide.
- Temperature & Light: Protect solutions from light. For long-term storage, frozen aliquots are required. Avoid repeated freeze-thaw cycles.

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
Stock Solution in Solvent	-80°C	1 year
Stock Solution in Solvent	-20°C	1 month

## Mechanism of Action: Histamine H1 Receptor Antagonism

Antazoline functions by competitively blocking the histamine H1 receptor. Endogenous histamine, released from mast cells during an allergic response, normally binds to these receptors to trigger downstream effects. By occupying the receptor binding site without activating it, antazoline prevents histamine-induced signaling, thereby mitigating allergic symptoms such as vasodilation, increased capillary permeability, and smooth muscle contraction.



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Caption: Antazoline blocks the histamine H1 receptor, inhibiting downstream signaling.

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